

# Personal protective equipment for handling Tigolaner-d4

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## Compound of Interest

Compound Name: Tigolaner-d4

Cat. No.: B15618861

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## Essential Safety and Handling Guide for Tigolaner-d4

This guide provides crucial safety and logistical information for the handling and disposal of **Tigolaner-d4** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

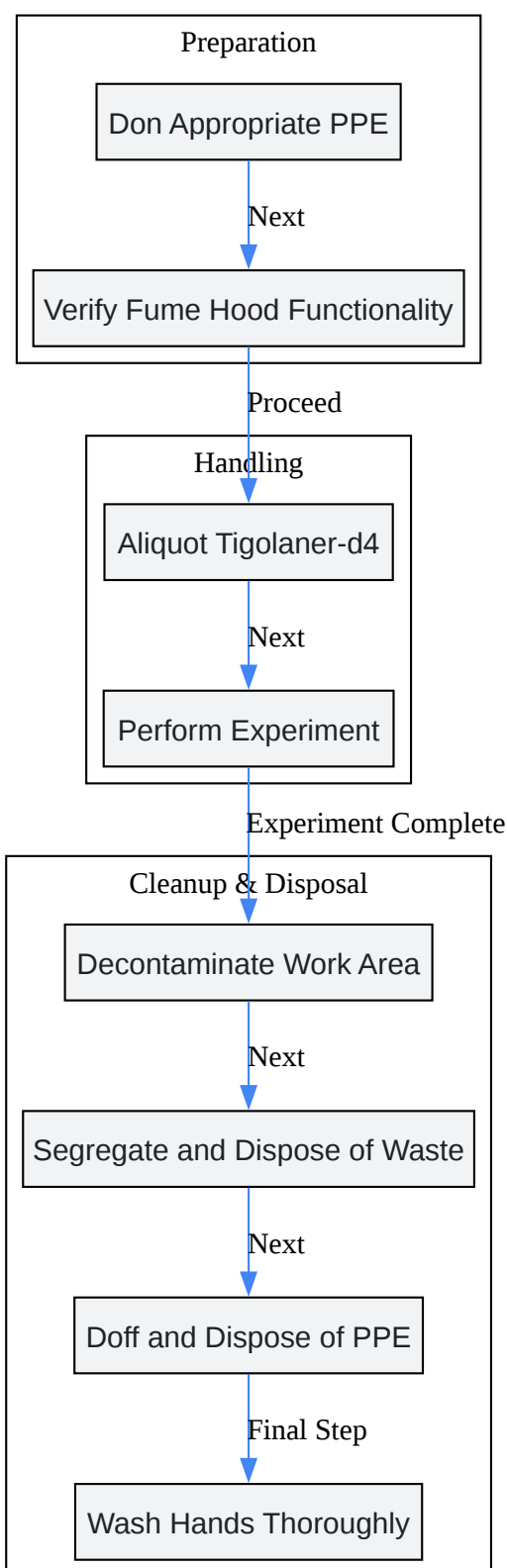
### Personal Protective Equipment (PPE)

Proper PPE is mandatory to minimize exposure and ensure personal safety when handling **Tigolaner-d4**. The following table summarizes the recommended PPE.

PPE Category	Item	Specifications and Use
Hand Protection	Nitrile Gloves	Wear single-use nitrile gloves to prevent skin contact. Double gloving may be appropriate for higher-risk tasks.
Eye Protection	Safety Glasses/Goggles	Use safety glasses with side shields or chemical splash goggles to protect against accidental splashes.
Face Protection	Face Shield	A face shield should be worn in conjunction with safety glasses or goggles when there is a significant risk of splashing.
Body Protection	Laboratory Coat	A standard laboratory coat should be worn to protect skin and personal clothing from contamination.
Respiratory	Fume Hood	Handle Tigolaner-d4 in a certified chemical fume hood to avoid inhalation of any potential aerosols or vapors.

## Safe Handling and Operational Workflow

Adherence to a standardized workflow is critical for minimizing risks. The following diagram outlines the procedural steps for safely handling **Tigolaner-d4**.



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### Tigolaner-d4 Safe Handling Workflow

## Experimental Protocols: Step-by-Step Guidance

### Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in its original, tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- This veterinary medicinal product does not require any special temperature storage conditions[1]. Keep the applicator in the aluminium blister in order to protect from moisture[1].

### Preparation for Use:

- Before handling, ensure you have read and understood the available safety information.
- Don all required personal protective equipment as detailed in the table above.
- Prepare your work area within a certified chemical fume hood.

### Handling and Use:

- Avoid direct skin and eye contact. In case of accidental skin contact, wash the area immediately with soap and water[1].
- If the product accidentally gets into the eyes, flush them thoroughly with plenty of water[1].
- Do not eat, drink, or smoke in the laboratory area where the compound is being handled.
- Wash hands thoroughly after handling the compound and before leaving the laboratory[1].
- Pregnant women and those intending to conceive should wear gloves to avoid direct contact with the product, as fetotoxic effects have been described in laboratory animals after exposure to tigolaner[1][2][3].

## Emergency Procedures

#### Spills:

- Evacuate the immediate area.
- Wear appropriate PPE, including respiratory protection if necessary.
- Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Ventilate the area and decontaminate the spill site.

#### First Aid:

- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists[1].
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention[1].
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and give them a small amount of water to drink. Seek immediate medical attention[1].
- Inhalation: Move the person to fresh air. If they are not breathing, give artificial respiration. Seek medical attention.

## Disposal Plan

Proper disposal of **Tigolaner-d4** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Waste Type	Disposal Procedure
Unused Tigolaner-d4	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not dispose of via wastewater or household waste[1].
Contaminated Labware	All disposable labware (e.g., pipette tips, tubes) that has come into contact with Tigolaner-d4 should be collected in a designated hazardous waste container.
Contaminated PPE	Used gloves, lab coats, and other disposable PPE should be placed in a sealed bag and disposed of as hazardous waste.

#### Environmental Precautions:

- Tigolaner may be dangerous for fish and other aquatic organisms[1]. Therefore, the veterinary medicinal product should not enter water courses[1].
- Utilize take-back schemes for the disposal of any unused product or waste materials whenever possible[1].

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## References

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